

# Comprehensive Safety & Handling Architecture: 1-(2-Furoyl)indoline

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## Compound of Interest

Compound Name: 1-(2-Furoyl)indoline

Cat. No.: B14050852

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Document Control:

- Subject: **1-(2-Furoyl)indoline** [Indolin-1-yl(furan-2-yl)methanone]
- CAS Number: Not Assignable (Treat as NCE) | Analogous CAS: 40172-95-0 (Piperazine analog)
- Molecular Formula: C<sub>13</sub>H<sub>11</sub>NO<sub>2</sub>
- Molecular Weight: 213.23 g/mol

## Part 1: Strategic Hazard Identification & Risk Assessment

### The "Structural Alert" Paradigm

As a Senior Application Scientist, one must look beyond generic GHS labels. **1-(2-Furoyl)indoline** combines two biologically active moieties: the Indoline core and the Furan ring. This combination dictates a specific toxicological profile that standard SDS templates often miss.

- The Furan Alert (Bioactivation): The furan ring is a known "structural alert" in drug discovery. It is susceptible to metabolic bioactivation by Cytochrome P450 enzymes (specifically CYP2E1 and CYP3A4). This oxidation can open the furan ring to form cis-2-butene-1,4-dial, a highly reactive dicarbonyl species capable of covalent binding to proteins and DNA (hepatotoxicity risk).
- The Indoline Alert (Sensitization): Indoline derivatives are electron-rich and can undergo oxidation to indoles. They are potential skin sensitizers and irritants.[1]

## Predictive GHS Classification

Based on read-across from 1-(2-Furoyl)piperazine and Indoline, the following classification is mandated for safe handling:

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[1][2]	Warning
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[3]	Warning
Serious Eye Damage	2A	H319: Causes serious eye irritation.[1][2][3]	Warning
STOT - Single Exposure	3	H335: May cause respiratory irritation.[2]	Warning
Sensitization (Skin)	1B	H317: May cause an allergic skin reaction.	Warning

## Part 2: Technical Handling Protocols Engineering Controls & Containment

The synthesis and isolation of **1-(2-Furoyl)indoline** involve acylation reactions that generate acidic byproducts (HCl).

- Primary Barrier: All weighing and transfer operations must occur within a certified Chemical Fume Hood with a face velocity of >100 fpm.

- **Inert Atmosphere:** Due to the electron-rich nature of the indoline ring, the compound is prone to oxidative degradation (browning) upon prolonged air exposure. Store and handle under Argon or Nitrogen.
- **Light Protection:** Indoline derivatives are photosensitive. All reaction vessels and storage vials must be amber-colored or wrapped in aluminum foil.

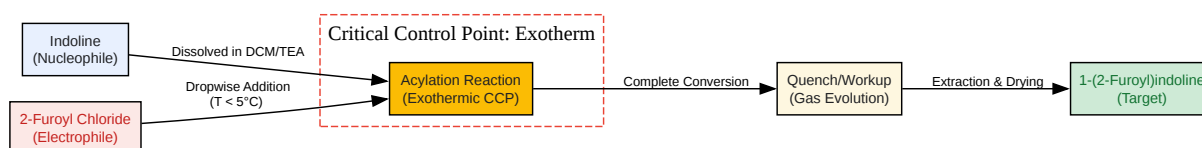
## Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves may not offer sufficient protection against prolonged contact with amide solvents (DCM/DMF) often used with this compound.

- **Hand Protection:** Double-gloving protocol is required.
  - Inner Layer: 4 mil Nitrile (Touch sensitivity).
  - Outer Layer: 8 mil Nitrile or Laminate (Chemical resistance).
  - Rationale: Amides can act as permeation enhancers for other solvents.
- **Respiratory:** If handling solid powder outside a hood (not recommended), use a P95/P100 particulate respirator.

## Synthesis Workflow & Hazard Control Points

The following diagram illustrates the safe synthesis pathway, highlighting critical control points (CCPs) where thermal runaways or exposure risks are highest.



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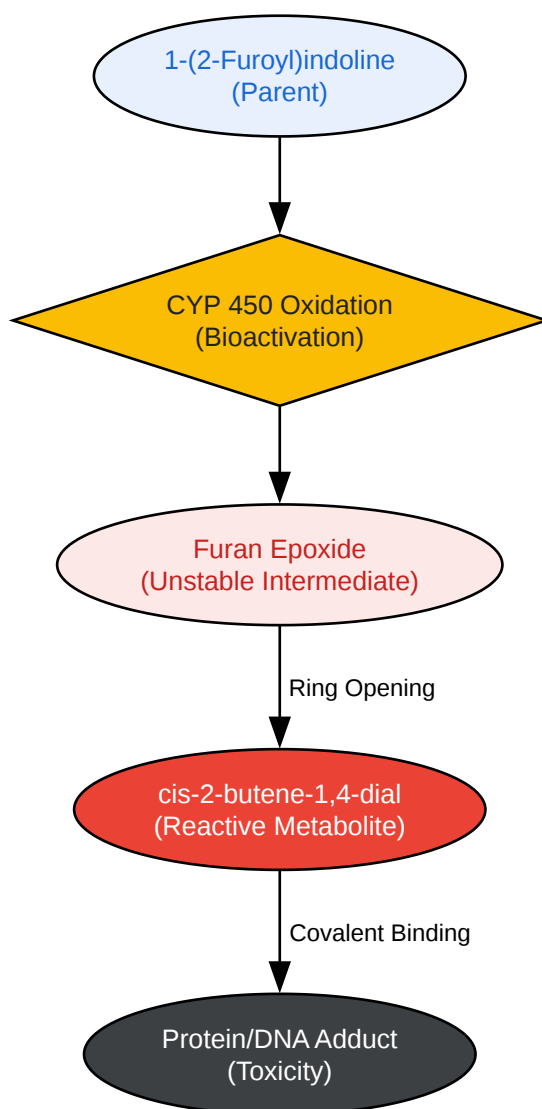
## Part 3: Physicochemical Profile (Predicted)[5]

For a researcher, knowing the physical state determines the handling technique.

Property	Value (Predicted/Experimental)	Technical Implication
Physical State	Solid (Crystalline powder)	Amide bond rigidity increases melting point relative to liquid indoline.
Melting Point	85°C – 95°C (Estimated)	Suitable for recrystallization from EtOH/Heptane.
Solubility	DMSO, DCM, MeOH, EtOAc	Highly soluble in organic solvents; poor water solubility.
LogP	~2.3 – 2.8	Lipophilic; potential for cell membrane permeability.
pKa	Non-ionizable (Amide)	Neutral at physiological pH; no salt formation possible at the amide nitrogen.

## Part 4: Toxicological Insights & Metabolic Fate The Bioactivation Pathway

The most critical safety insight for drug development professionals is the metabolic fate of the furan ring. Unlike standard amides, the furan moiety is not metabolically inert.



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## Toxicology Protocol Recommendations

If this compound is advancing to in vivo studies, the following assays are mandatory to validate safety:

- Glutathione (GSH) Trapping Assay: To quantify the formation of reactive metabolites (cis-2-butene-1,4-dial).
- Ames Test: To rule out mutagenicity often associated with planar, intercalating indoline structures.

## Part 5: Emergency Response & Disposal

### First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes.[4] Critical: Remove contact lenses immediately; amides can fuse lenses to the cornea if dissolved in organic solvents.
- Skin Contact: Wash with soap and water.[1][2][5][6] Do not use alcohol or acetone, as this may increase transdermal absorption of the lipophilic compound.
- Ingestion: Rinse mouth. Do not induce vomiting due to potential aspiration of the solvent (if in solution).

### Disposal Architecture

- Waste Stream: High-Temperature Incineration.
- Rationale: The compound contains Nitrogen (NO<sub>x</sub> potential) and a cyclic ether (Furan). Standard landfill is prohibited.
- Segregation: Do not mix with oxidizing agents (e.g., peroxides, nitric acid) in the waste stream, as the indoline moiety is reducing and can cause exothermic decomposition.

## Part 6: References

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